

Commercial Sourcing and Technical Profile of 4-Methoxy-3-methylbenzaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methoxy-3-methylbenzaldehyde

Cat. No.: B1345598

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This technical guide provides an in-depth overview of the commercial availability and technical characteristics of **4-Methoxy-3-methylbenzaldehyde** (CAS No. 32723-67-4), a key aromatic aldehyde intermediate in organic synthesis. The document details its chemical properties, outlines a key synthetic application with a generalized experimental protocol, and explores the current, albeit limited, understanding of its biological significance.

Commercial Availability

4-Methoxy-3-methylbenzaldehyde is readily available from a variety of chemical suppliers, catering to both research and bulk quantity requirements. Purity levels are typically high, often 99% or greater, ensuring its suitability for sensitive synthetic applications. The following table summarizes the offerings from several prominent commercial suppliers.

Supplier	CAS Number	Molecular Formula	Purity	Available Quantities
Sigma-Aldrich	32723-67-4[1]	C ₉ H ₁₀ O ₂	≥99%	10 g, 50 g[1]
Key Organics	32723-67-4[2]	C ₉ H ₁₀ O ₂ [2]	Not specified	1 mg, 10 g, 25 g, 100 g[2]
Cenmed Enterprises	32723-67-4[3]	Not specified	99%[3]	Not specified
Matrix Fine Chemicals	32723-67-4[4]	C ₉ H ₁₀ O ₂ [4]	Not specified	Small and large quantities[4]
Fisher Scientific	32723-67-4[5]	Not specified	Not specified	10 g, 50 g[5]
Arctom	32723-67-4[6]	Not specified	Not specified	Flexible sizes[6]
Dayang Chem	32723-67-4	C ₉ H ₁₀ O ₂	95%, 99%	Min. order 1 kg

Physicochemical Properties

4-Methoxy-3-methylbenzaldehyde is a substituted benzaldehyde with the following key properties:

- Molecular Weight: 150.17 g/mol
- Appearance: Liquid or solid[7]
- Boiling Point: 80-85 °C at 1 mmHg[1]
- Density: 1.025 g/mL at 25 °C[1]
- Refractive Index: n_{20/D} 1.569[1]
- Flash Point: 112 °C (closed cup)[1]

Synthesis and Experimental Protocols

A noted application of **4-Methoxy-3-methylbenzaldehyde** is in the preparation of (4-methoxy-3-methylphenyl)-2-nitroalkene.[3] This transformation is typically achieved through a Henry

reaction (also known as a nitroaldol reaction), which involves the base-catalyzed condensation of a nitroalkane with an aldehyde. While a specific protocol for this exact reaction is not readily available in the searched literature, a general procedure for a Henry reaction can be outlined as follows.

General Experimental Protocol for the Henry Reaction

This protocol is a generalized representation of the Henry reaction and would require optimization for the specific substrates, **4-Methoxy-3-methylbenzaldehyde** and a chosen nitroalkane.

Materials:

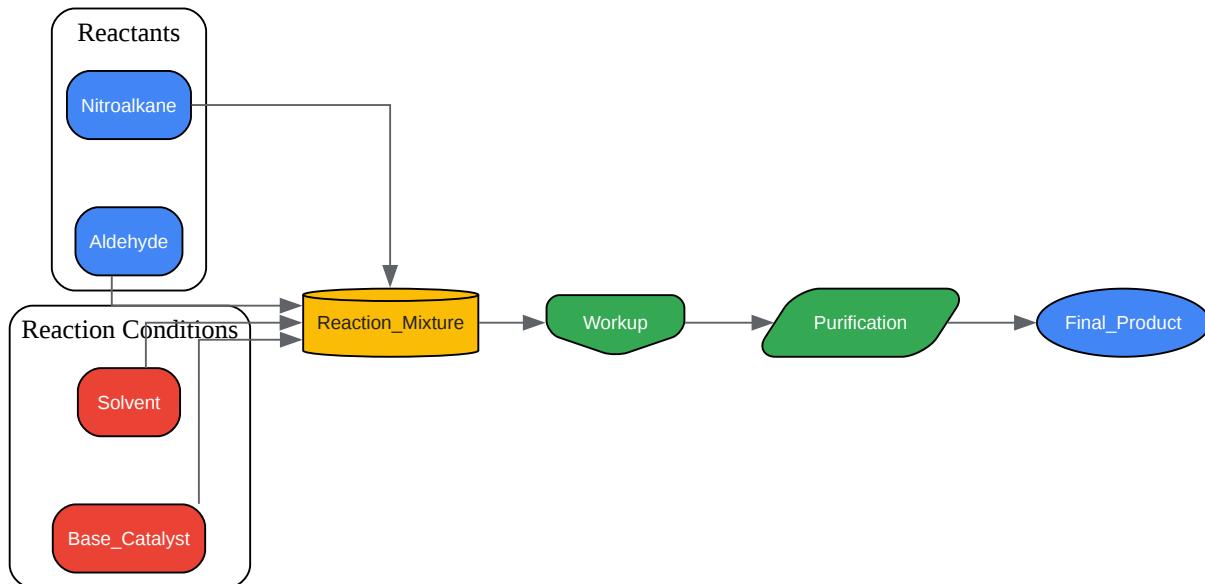
- **4-Methoxy-3-methylbenzaldehyde**
- Nitroalkane (e.g., nitromethane, nitroethane)
- Base catalyst (e.g., sodium hydroxide, potassium carbonate, triethylamine, or a solid-supported base)
- Solvent (e.g., methanol, ethanol, water, or solvent-free conditions)
- Acid for neutralization (e.g., dilute hydrochloric acid)
- Organic solvent for extraction (e.g., ethyl acetate, dichloromethane)
- Drying agent (e.g., anhydrous sodium sulfate, magnesium sulfate)

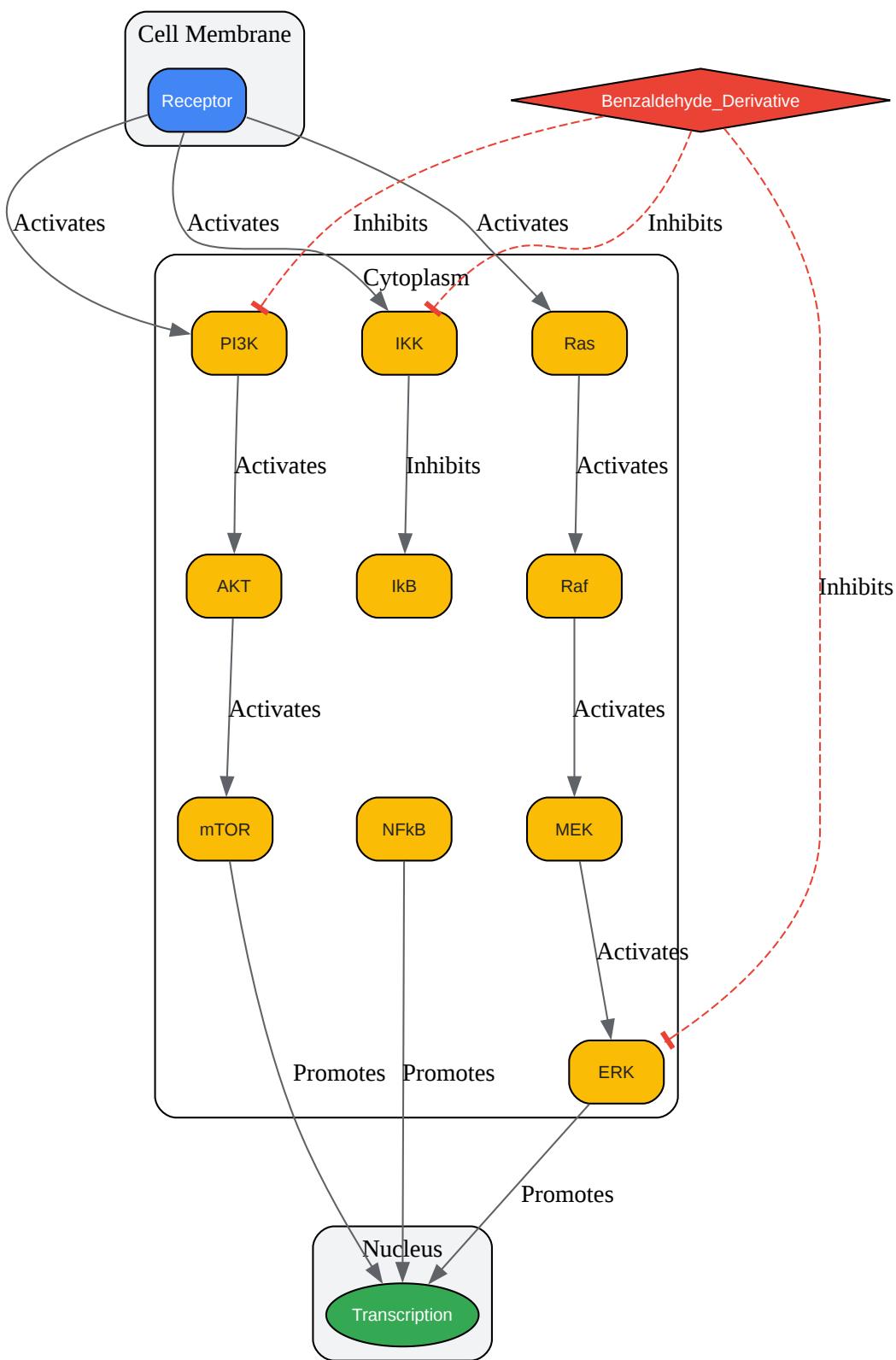
Procedure:

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer, dissolve **4-Methoxy-3-methylbenzaldehyde** (1 equivalent) in the chosen solvent.
- Addition of Reagents: Add the nitroalkane (1-5 equivalents) to the solution.
- Initiation of Reaction: Cool the mixture in an ice bath and slowly add the base catalyst. The reaction is often exothermic.

- Reaction Monitoring: Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, neutralize the mixture with a dilute acid.
- Extraction: Extract the product into an organic solvent.
- Purification: Wash the organic layer with brine, dry it over an anhydrous drying agent, and concentrate it under reduced pressure. The crude product can be purified by column chromatography or recrystallization.

Logical Workflow for a General Henry Reaction



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- To cite this document: BenchChem. [Commercial Sourcing and Technical Profile of 4-Methoxy-3-methylbenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1345598#commercial-suppliers-of-4-methoxy-3-methylbenzaldehyde>

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